

# Application Notes and Protocols: Extraction of Thorium-230 from Marine Sediments

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Thorium-230	
Cat. No.:	B1204741	Get Quote

#### **Abstract**

This document provides a detailed, step-by-step protocol for the extraction and purification of **Thorium-230** (<sup>230</sup>Th) from marine sediment samples. The accurate measurement of <sup>230</sup>Th is crucial for various paleoceanographic studies, including the determination of sediment accumulation rates and the investigation of past ocean circulation patterns.[1][2] The low natural abundance of thorium in marine sediments necessitates a robust and efficient extraction methodology to ensure accurate quantification, typically by inductively coupled plasma mass spectrometry (ICP-MS).[1][2] This protocol outlines a comprehensive workflow, including sample preparation, acid digestion, and purification of thorium using anion exchange chromatography.

## Introduction

**Thorium-230** is a naturally occurring radionuclide, a decay product of Uranium-234.[1][2] Its application in paleoceanography stems from its predictable production rate in the water column and its subsequent removal by scavenging onto settling particles. This process allows for the normalization of sedimentary fluxes. Given the challenging low concentrations of thorium in marine sediments, typically at parts-per-billion levels, a highly sensitive analytical approach is required.[1][2] Advances in ICP-MS have made such measurements more accessible, but the success of the analysis is critically dependent on the preceding wet chemistry stages designed to isolate thorium from the complex sediment matrix.[1][2]



This protocol details a widely used method involving strong acid digestion to liberate thorium from the sediment matrix, followed by purification using anion exchange chromatography. The final thorium fraction is then prepared for analysis by ICP-MS.

# **Experimental Protocol**

This protocol is divided into three main stages: Sample Preparation and Spiking, Acid Digestion, and Anion Exchange Chromatography for Thorium Purification.

**Materials and Reagents** 

Material/Reagent	Grade	Supplier
Marine Sediment Sample	Freeze-dried, homogenized	N/A
Nitric Acid (HNO₃), concentrated (70%)	Trace metal grade	Fisher Scientific
Hydrofluoric Acid (HF), concentrated (48%)	Trace metal grade	Fisher Scientific
Perchloric Acid (HClO <sub>4</sub> ), concentrated (70%)	Trace metal grade	Fisher Scientific
Hydrochloric Acid (HCI), concentrated (37%)	Trace metal grade	Fisher Scientific
<sup>229</sup> Th or <sup>232</sup> Th Spike	Certified Reference Material	NIST or equivalent
Bio-Rad AG1-X8 Anion Exchange Resin	100-200 mesh	Bio-Rad Laboratories
Polypropylene Columns (e.g., Bio-Rad Poly-Prep)	N/A	Bio-Rad Laboratories
Savillex® PFA Vials	N/A	Savillex
Ultrapure Water (18.2 MΩ·cm)	Type 1	Millipore Milli-Q

## **Step-by-Step Procedure**

• Homogenize the freeze-dried marine sediment sample using an agate mortar and pestle.



- Accurately weigh approximately 100-200 mg of the homogenized sediment into a clean, labeled Savillex® PFA vial.
- Record the exact weight of the sediment.
- Add a known amount of a <sup>229</sup>Th or <sup>232</sup>Th isotopic spike to the vial. This spike will serve as an internal standard for isotope dilution analysis to correct for procedural thorium loss and to enable accurate quantification.

Safety Note: All steps involving concentrated acids, particularly HF and HClO<sub>4</sub>, must be performed in a certified fume hood with appropriate personal protective equipment (PPE), including acid-resistant gloves, lab coat, and safety glasses.

- To the spiked sediment sample in the Savillex® vial, add 2 mL of concentrated HNO<sub>3</sub>.
- Place the vial on a hot plate at approximately 120°C and allow the sample to reflux for at least 4 hours. Do not allow the sample to evaporate to dryness.
- Remove the vial from the hot plate and allow it to cool completely.
- Carefully add 2 mL of concentrated HF to the vial.
- Return the vial to the hot plate at 120°C and allow it to reflux for at least 4 hours.
- Remove the vial from the hot plate, let it cool, and then add 1 mL of concentrated HClO<sub>4</sub>.
- Increase the hot plate temperature to 180-200°C and allow the solution to slowly evaporate to near dryness. The appearance of dense white fumes of HClO<sub>4</sub> indicates the completion of the digestion of organic matter.
- After cooling, add 2 mL of concentrated HNO₃ and warm the solution to dissolve the residue.

This step separates thorium from other elements in the digested sample matrix. A procedure adapted from Negre et al. (2009) using BioRad AG1-X8 resin is described below.[1]

- Column Preparation:
  - Place a small amount of quartz wool at the bottom of a polypropylene column.



- Prepare a slurry of Bio-Rad AG1-X8 resin in ultrapure water and pour it into the column to achieve a resin bed height of approximately 2 cm.
- Clean the resin by passing 10 mL of ultrapure water, followed by 10 mL of 6M HCl, and finally another 10 mL of ultrapure water through the column.[1]
- Condition the column for sample loading by passing three 5 mL aliquots of 7.5 M HNO₃ through the resin.[1]

#### Sample Loading:

- Convert the dissolved sediment sample from the acid digestion step into a 7.5 M HNO₃
  matrix. This can be achieved by evaporating the sample to dryness and reconstituting it in
  an appropriate volume of 7.5 M HNO₃.
- Load the sample onto the conditioned column.

#### Elution:

- Rinse the column with three 2 mL additions of 7.5 M HNO₃ to remove any remaining matrix elements that do not bind to the resin in a high nitric acid molarity.[1]
- Condition the column for thorium elution by adding 200 μL of 6 M HCI.[1]
- Elute the thorium fraction by adding two separate 6 mL aliquots of 6 M HCl into a clean Savillex® vial.[1]
- Place the Savillex® vial containing the eluted thorium fraction on a hot plate at a low temperature and evaporate the solution to dryness.
- To ensure the removal of any residual organic compounds from the resin, an optional oxidation step can be performed. Add 200 μL each of concentrated HNO<sub>3</sub> and 70% HClO<sub>4</sub> and dry the sample down.[1]
- Wash the dried residue twice by adding 1 mL of concentrated HNO₃ and evaporating to dryness each time.[1]



 Dissolve the final residue in 2 mL of a solution containing 2% HNO₃ and 0.01% HF.[1] The sample is now ready for analysis by ICP-MS.

## **Data Presentation**

The following tables summarize the key quantitative parameters of this protocol.

Table 1: Sample and Reagent Quantities for Digestion

Parameter	Value
Sample Weight	100 - 200 mg
Concentrated HNO₃ (initial)	2 mL
Concentrated HF	2 mL
Concentrated HClO <sub>4</sub>	1 mL
Concentrated HNO₃ (dissolution)	2 mL

Table 2: Anion Exchange Chromatography Parameters

Parameter	Value
Resin	Bio-Rad AG1-X8 (100-200 mesh)
Resin Bed Height	~2 cm
Column Cleaning	10 mL H <sub>2</sub> O, 10 mL 6M HCl, 10 mL H <sub>2</sub> O
Column Conditioning	3 x 5 mL of 7.5 M HNO₃
Sample Loading Matrix	7.5 M HNO₃
Column Rinse	3 x 2 mL of 7.5 M HNO₃
Thorium Elution	2 x 6 mL of 6 M HCI

Table 3: Final Sample Preparation for ICP-MS

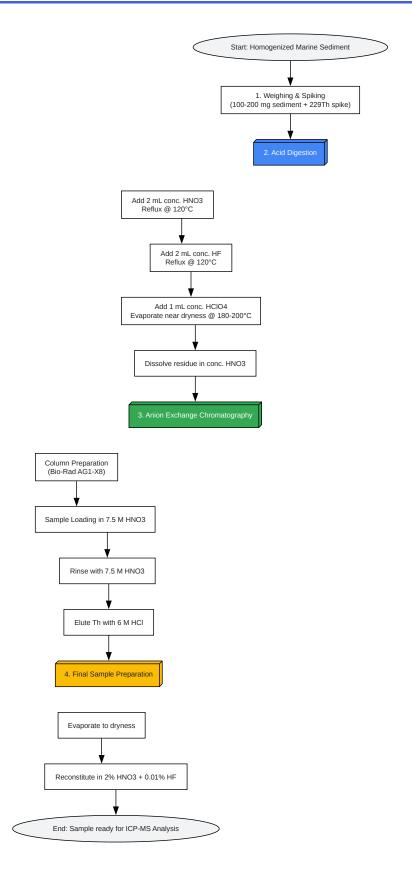


Parameter	Value
Final Sample Volume	2 mL
Final Acid Matrix	2% HNO₃ + 0.01% HF

## **Workflow Visualization**

The following diagram illustrates the complete experimental workflow for the extraction of **Thorium-230** from marine sediments.





Click to download full resolution via product page

Caption: Workflow for **Thorium-230** extraction from marine sediments.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. digitalcollections.sit.edu [digitalcollections.sit.edu]
- 2. "Improving Thorium-230 Determination in Marine Sediment" by Katherine Mateos [digitalcollections.sit.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Extraction of Thorium-230 from Marine Sediments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204741#step-by-step-protocol-for-thorium-230extraction-from-marine-sediments]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.